Technical Comparison Guide: Dicyclobutylamine Hydrochloride (DCBA[1]·HCl)

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Compound of Interest	
Compound Name:	*Dicyclobutylamine hydrochloride*
CAS No.:	*90203-81-9*
Cat. No.:	*B1421231*

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Executive Summary

Dicyclobutylamine Hydrochloride (DCBA[1]·HCl) [CAS: 90203-81-9] is a specialized secondary amine salt utilized primarily in medicinal chemistry and advanced organic synthesis.[1] Unlike its ubiquitous analogs—Diisopropylamine (DIPA) and Dicyclohexylamine (DCHA)—DCBA offers a unique "Goldilocks" steric profile.[1] It bridges the gap between the volatile, less hindered isopropyl groups and the bulky, lipophilic cyclohexyl rings.

This guide provides a critical literature review and technical comparison, positioning DCBA·HCl as a strategic reagent for modulating pharmacokinetics (PK) and fine-tuning steric hindrance in catalytic manifolds.[1]

Part 1: Chemical Profile & Comparative Metrics[1]

The utility of DCBA[2]·HCl lies in its structural distinctiveness.[1] The cyclobutyl ring possesses a "puckered" conformation (butterfly shape) with a bond angle of ~88°, creating a steric environment that is rigid yet less volume-occupying than a chair-form cyclohexane.

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Table 1: Comparative Physicochemical Profile[1]

Feature	Dicyclobutylamine HCl	Dicyclohexylamine HCl	Diisopropylamine HCl
CAS Number	90203-81-9	3129-91-7 (Nitrite salt ref)	819-79-4
Steric Bulk (A-Value)	~3.0 kcal/mol (Est.)[1]	>4.5 kcal/mol	~2.1 kcal/mol
Ring Conformation	Puckered (Rigid)	Chair (Fluxional)	Open Chain (Rotatable)
Lipophilicity (LogP)	Moderate (Est. 2.[1]5)	High (4.5+)	Low (1.[1]4)
Basicity (pKa)	~10.5–10.8 (Est.)*	11.25	11.05
Primary Utility	Bioisostere, Steric Tuning	Bulky Base, Resolution	General Base, Buffer

*Note: The slightly lower pKa of DCBA compared to DCHA is attributed to the higher s-character of the C-N bond induced by ring strain.

Part 2: Applications in Drug Discovery & Synthesis[3]

The Cyclobutyl Bioisostere Effect

In modern drug design, the cyclobutyl motif is increasingly deployed to replace linear alkyl chains or larger saturated rings.[1]

- Metabolic Stability: The cyclobutyl ring is resistant to oxidative deamination by cytochrome P450 enzymes compared to linear alkyl chains (e.g., butyl/propyl groups), extending the half-life (

) of the parent drug.[1]
- Conformational Lock: Incorporating DCBA restricts the conformational freedom of the amine nitrogen, potentially locking the molecule into a bioactive conformation that binds more tightly to target receptors (e.g., GPCRs).

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Steric Modulation in Catalysis

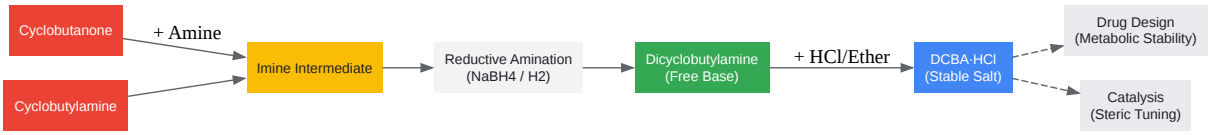
DCBA serves as a "tunable" secondary amine in organocatalysis.[1]

- Enamine Catalysis: In reactions requiring the formation of an enamine intermediate (e.g., Michael additions), DCHA is often too bulky, slowing down the reaction. DIPA may lack the necessary chiral induction or shielding.[1] DCBA provides a compromise, offering sufficient bulk to direct facial selectivity without completely inhibiting the nitrogen's nucleophilicity.[1]

Synthesis of DCBA·HCl

While often purchased, the synthesis of the salt highlights its stability.[1] It is typically accessed via reductive amination of cyclobutanone with cyclobutylamine, followed by acidification.[1]

DOT Diagram: Synthesis & Application Workflow



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Figure 1: Synthetic pathway for **Dicyclobutylamine Hydrochloride** and its downstream applications.

Part 3: Experimental Protocols

Protocol A: Free-Basing DCBA[1]·HCl for Synthesis

Use this protocol when the free amine is required for nucleophilic substitution or catalysis.

Materials:

- **Dicyclobutylamine Hydrochloride** (1.0 eq)[1]
- Dichloromethane (DCM) or Diethyl Ether[1]

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- 1M NaOH or Saturated $NaHCO_3$ solution
- Brine, $MgSO_4$

Step-by-Step:

- Suspension: Suspend the DCBA·HCl salt in DCM (10 mL per gram).
- Neutralization: Add 1M NaOH (1.2 eq) slowly with vigorous stirring at 0°C. Stir for 15 minutes until the solid dissolves and two clear layers form.
- Extraction: Separate the organic layer.[1] Extract the aqueous layer twice more with DCM.[1]
- Drying: Combine organic extracts, wash with brine, and dry over anhydrous $MgSO_4$.
- Concentration: Filter and concentrate under reduced pressure (Note: DCBA free base is a liquid; avoid high vacuum for prolonged periods to prevent volatility loss).
- Validation: Verify by NMR. The

  -proton of the cyclobutyl ring typically shifts upfield compared to the salt form.

Protocol B: General Amide Coupling (Peptide Synthesis Context)

Demonstrating the use of DCBA as a secondary amine building block.

- Activation: Dissolve the carboxylic acid partner (1.0 eq) in DMF. Add HATU (1.1 eq) and DIPEA (2.0 eq).[1] Stir for 5 minutes.
- Addition: Add DCBA (free base prepared above, 1.1 eq).
- Reaction: Stir at Room Temperature for 2–4 hours.
- Workup: Dilute with EtOAc, wash with 1M HCl (to remove unreacted amine), sat. $NaHCO_3$, and brine.[1]

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- Result: The dicyclobutyl amide is formed.[1] This motif is highly lipophilic and resistant to hydrolysis.[1][3]

Part 4: Scientific Integrity & Handling

Causality in Experimental Choices

- Why HCl Salt? Secondary amines oxidize slowly in air to form N-oxides or imines.[1] The hydrochloride salt (DCBA·HCl) locks the nitrogen lone pair, rendering the solid indefinitely stable at room temperature and non-hygroscopic compared to the free liquid.[1]

- Why Cyclobutyl? In "Fragment-Based Drug Discovery" (FBDD), replacing a diethyl group with dicyclobutyl increases the molecular weight slightly but drastically changes the shape of the molecule, allowing it to fit into hydrophobic pockets that are too narrow for dicyclohexyl groups.

Safety & Toxicology[1][5]

- Hazards: Like all secondary amines, DCBA is a potential skin irritant and can cause severe eye damage.[1]

- Nitrosamines: Secondary amines can form carcinogenic nitrosamines (N-nitroso-dicyclobutylamine) if exposed to nitrites.[1] Never use DCBA·HCl in conjunction with sodium nitrite or strong nitrosating agents unless specifically intended and contained.[1]

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